

2-Bromopropan-1-ol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromopropan-1-ol

Cat. No.: B151844

[Get Quote](#)

In-Depth Technical Guide to 2-Bromopropan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Bromopropan-1-ol**, a key intermediate in various organic syntheses. The document details its molecular characteristics and outlines a standard experimental protocol for its synthesis.

Core Molecular and Physical Properties

2-Bromopropan-1-ol, a halogenated alcohol, serves as a versatile building block in the synthesis of more complex molecules, particularly in the pharmaceutical industry. Its utility stems from the presence of two reactive functional groups: a hydroxyl group and a bromine atom. This dual functionality allows for a wide range of chemical transformations.

The fundamental properties of **2-Bromopropan-1-ol** are summarized in the table below:

Property	Value
Molecular Formula	C ₃ H ₇ BrO
Molecular Weight	138.99 g/mol
CAS Number	598-18-5
Boiling Point	64-65 °C at 25 Torr
Density	1.5551 g/cm ³ at 30 °C
Appearance	Colorless liquid

Synthesis of 2-Bromopropan-1-ol: An Experimental Protocol

The synthesis of **2-Bromopropan-1-ol** can be achieved through several routes. One common method involves the nucleophilic substitution reaction of isopropanol with a bromine source, such as hydrobromic acid.

Objective: To synthesize **2-Bromopropan-1-ol** from isopropanol and hydrobromic acid.

Materials:

- Isopropanol (Propan-2-ol)
- Hydrobromic acid (48% aqueous solution)
- Concentrated sulfuric acid
- Saturated sodium chloride solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel

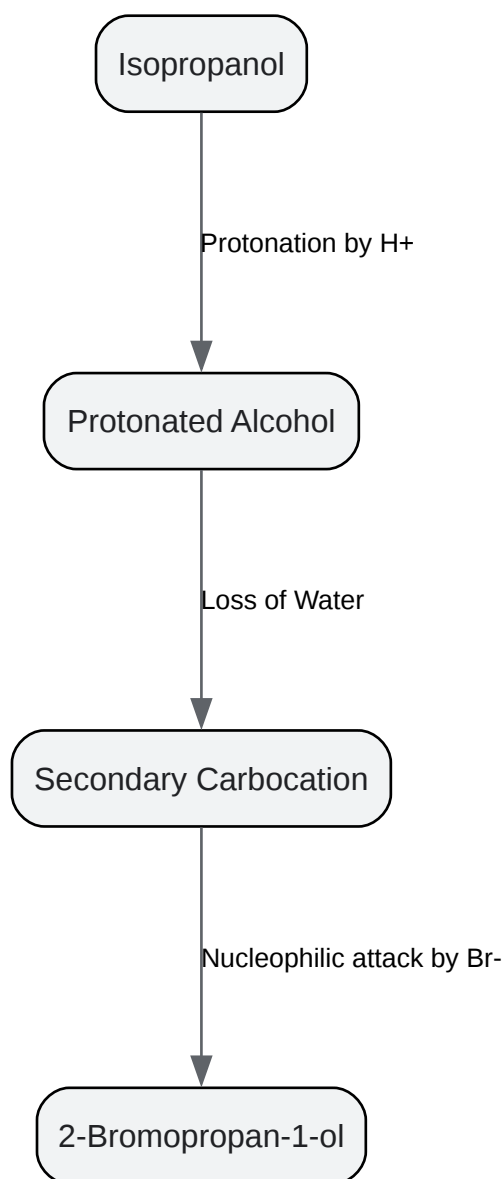
- Distillation apparatus
- Heating mantle
- Stirring apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a stirring apparatus, combine isopropanol and an excess of 48% hydrobromic acid.
- **Acid Addition:** Slowly add concentrated sulfuric acid to the mixture while cooling the flask in an ice bath to control the exothermic reaction.
- **Reflux:** Heat the reaction mixture to reflux for a period of 2-3 hours to ensure the completion of the reaction.
- **Work-up:** After cooling, transfer the reaction mixture to a separatory funnel.
- **Washing:** Wash the organic layer sequentially with water, a saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with a saturated sodium chloride solution.
- **Drying:** Separate the organic layer and dry it over anhydrous magnesium sulfate.
- **Purification:** Purify the crude product by distillation, collecting the fraction that boils at the appropriate temperature for **2-Bromopropan-1-ol**.

Reaction Pathway

The synthesis of **2-Bromopropan-1-ol** from isopropanol proceeds via a nucleophilic substitution mechanism. The key steps are outlined in the diagram below.

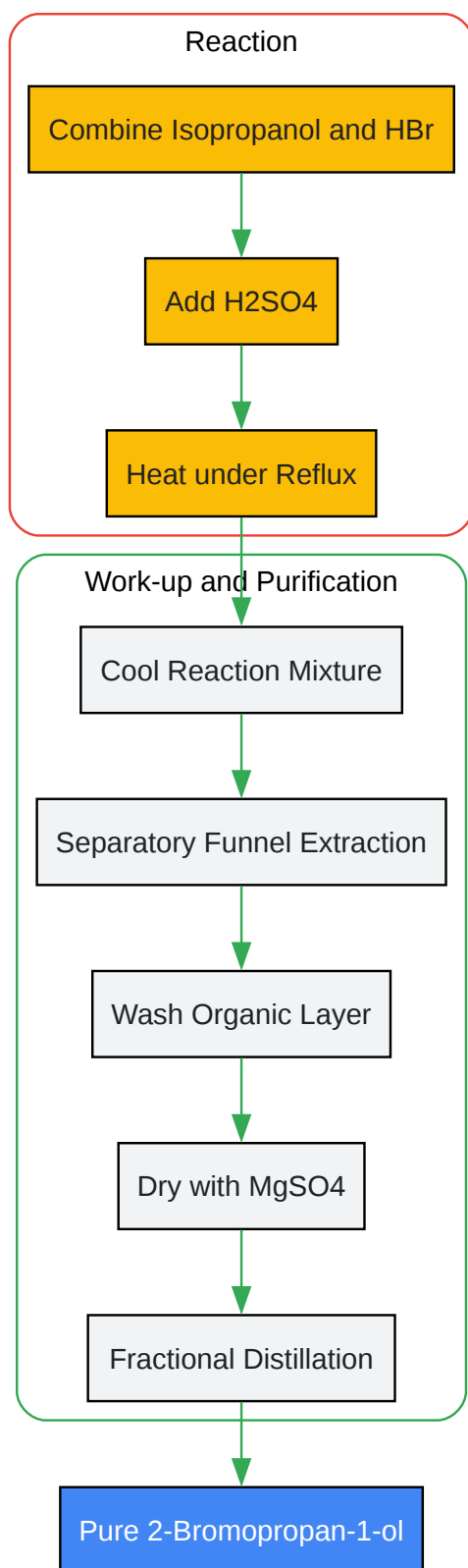


[Click to download full resolution via product page](#)

Caption: Synthesis of **2-Bromopropan-1-ol** from Isopropanol.

Logical Workflow of Synthesis and Purification

The overall workflow for the synthesis and purification of **2-Bromopropan-1-ol** involves a series of sequential steps, from the initial reaction to the final isolation of the pure product.



[Click to download full resolution via product page](#)

Caption: Workflow for the Synthesis of **2-Bromopropan-1-ol**.

- To cite this document: BenchChem. [2-Bromopropan-1-ol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151844#2-bromopropan-1-ol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com